Application Note: Dihydroindoles as Melatonin Receptor Ligands

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Compound of Interest

Compound Name:	*1-Ethyl-2,3-dihydroindol-5-ol;hydrochloride*
CAS No.:	*41873-57-8*
Cat. No.:	*B2959330*

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Target Audience: Researchers, Medicinal Chemists, and Drug Development Professionals
Content Focus: Structure-Activity Relationships (SAR), Synthetic Methodologies, and Pharmacological Profiling of Indoline-based MT1/MT2 Ligands

Introduction & Mechanistic Rationale

The endogenous neurohormone melatonin (N-acetyl-5-methoxytryptamine) regulates circadian rhythms primarily through two G-protein-coupled receptors (GPCRs): MT1 and MT2. While traditional drug discovery has heavily relied on bioisosteric replacements of the planar indole core (e.g., benzofuran, indane), the reduction of the indole double bond to form a 2,3-dihydroindole (indoline) scaffold represents a powerful, yet underexplored, strategy for modulating receptor subtype selectivity and intrinsic activity[1].

The mechanistic causality behind utilizing dihydroindoles lies in the introduction of an sp3 -hybridized carbon at position 3 (C3) of the core, or the use of the indoline moiety as a bulky, out-of-plane substituent at the C2 position.

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- Core Modification: Converting the planar indole to a 2,3-dihydroindole alters the spatial trajectory of the crucial C3-acetamide side chain. This slight deviation from planarity typically reduces overall binding affinity but crucially shifts the ligand's functional profile from full agonism to partial agonism[1].

- C2-Substitution: Conversely, appending an indoline ring to the C2 position of a standard melatonin core creates severe steric clashes within the MT1 binding pocket while being perfectly accommodated by the larger MT2 pocket. This hydrophobic interaction drives extreme MT2 selectivity and competitive antagonism[2].

Quantitative Data Summary

The table below summarizes the divergent pharmacological profiles achieved by integrating the dihydroindole (indoline) moiety into different regions of the melatonin pharmacophore.

Table 1: Pharmacological Profiles of Dihydroindole vs. Indole Melatonin Ligands

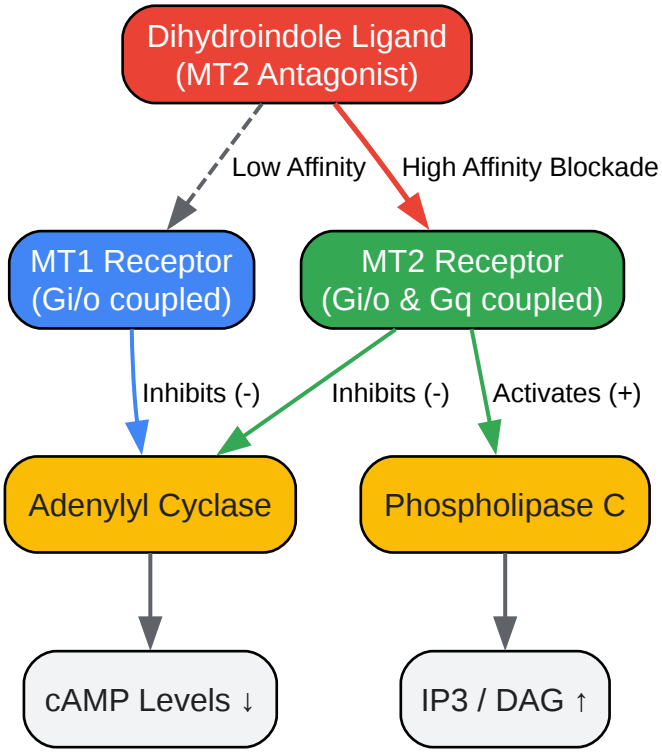
Compound	Structural Modification	MT1 Affinity (Ki, nM)	MT2 Affinity (Ki, nM)	MT1 Intrinsic Activity	MT2 Intrinsic Activity
Melatonin	Endogenous Indole Core	0.1 – 0.3	0.1 – 0.3	1.00 (Full Agonist)	1.00 (Full Agonist)
Compound 8a[1]	2,3-Dihydroindole Core	~776	~426	0.47 (Partial Agonist)	0.37 (Partial Agonist)
Compound 6b[2]	C2-Indoline Substituent	115	1.0	Antagonist	Antagonist
Compound 6e[2]	C2-Indoline + Cyclobutane	1400	0.001*	Antagonist	Partial Agonist

*Compound 6e exhibits biphasic binding at MT2 receptors; the value represents the high-affinity site[2].

MT1/MT2 Receptor Signaling & Ligand Modulation

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To understand how these ligands function, it is critical to map the downstream signaling pathways. Both MT1 and MT2 receptors couple to Gi/oproteins to inhibit adenylyl cyclase (AC). However, MT2 uniquely couples to Gqto activate phospholipase C (PLC). Dihydroindole-based antagonists (like Compound 6b) block these pathways, preventing melatonin-induced cAMP suppression.



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Figure 1: MT1/MT2 receptor signaling pathways modulated by dihydroindole-based antagonists.

Experimental Protocols

Protocol A: Synthesis of 2,3-Dihydroindole Melatonin Analogues via Boron Hydride Reduction

This workflow details the generation of the 2,3-dihydroindole core from 2-oxindole precursors[1].

Step 1: Knoevenagel Condensation

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- Action: React isatin derivatives with cyanoacetic acid in the presence of triethylamine to yield 2-oxindolylacetonitriles.

- Causality of Choice: This reaction efficiently establishes the critical C3 side chain necessary for melatonin receptor recognition prior to the reduction of the core ring[1].

Step 2: Global Core and Side-Chain Reduction

- Action: Dissolve the 2-oxindolylacetonitrile in anhydrous THF. Add BH3-THF complex (excess) dropwise at 0°C, then reflux for 12 hours.

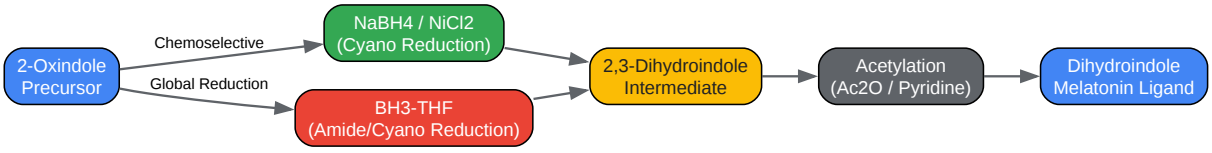
- Causality of Choice: The oxindole lactam is highly stable and resistant to mild reducing agents (e.g., NaBH4). BH3-THF provides the strong electrophilic hydride donation required to globally reduce both the lactam and the nitrile simultaneously, generating the required sp3 -hybridized C3 carbon of the 2,3-dihydroindole[1].

- Validation (Self-Validating System): Monitor reaction completion via TLC. The complete disappearance of the carbonyl stretch (~1700 cm^{-1}) in FTIR confirms successful lactam reduction.

Step 3: Chemoselective Acetylation

- Action: Treat the resulting primary amine with acetic anhydride in pyridine at room temperature.

- Causality of Choice: Acetylation mimics the N-acetyl group of endogenous melatonin. This amide acts as the primary hydrogen-bond donor/acceptor within the MT1/MT2 binding pockets, which is strictly required for receptor anchoring[1].



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Figure 2: Synthetic workflow for 2,3-dihydroindole melatonin ligands via boron hydride reduction.

Protocol B: Radioligand Binding & Functional Efficacy Assays

This protocol is designed to quantify the binding affinity (Ki) and intrinsic functional activity of synthesized dihydroindole ligands[2].

Step 1: Membrane Preparation

- Action: Harvest CHO cells stably expressing human MT1 or MT2 receptors. Homogenize in ice-cold Tris-HCl buffer (pH 7.4) and centrifuge at 40,000 × g.
- Causality of Choice: Utilizing cloned human receptors in a null background (CHO cells naturally lack endogenous MT receptors) ensures that binding kinetics are strictly subtype-specific without off-target cross-reactivity[2].

Step 2: Competition Binding Assay

- Action: Incubate membranes with 100 pM 2−[125I]iodomelatonin and varying concentrations of the dihydroindole ligand (1 pM – 10 µM) for 2 hours at 25°C. Terminate by rapid filtration through GF/B glass fiber filters.
- Causality of Choice: 2−[125I]iodomelatonin is selected over [3H]melatonin due to its exceptionally high specific activity (>2000 Ci/mmol). This high resolution is critical for detecting biphasic binding curves (e.g., resolving the 1 pM high-affinity site of Compound 6e) [2].
- Validation (Self-Validating System): Define non-specific binding (NSB) by adding 10 µM unlabeled melatonin to parallel wells. The assay is only considered valid if specific binding constitutes >80% of total binding. Calculate Kiusing the Cheng-Prusoff equation.

Step 3: Intrinsic Activity Assessment (cAMP Assay)

- Action: Stimulate cells with forskolin (to raise baseline cAMP) and measure the ligand's ability to inhibit cAMP production.

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- Causality of Choice: Binding affinity (Ki) does not equal functional efficacy. Because dihydroindoles often shift from full agonists to partial agonists or antagonists[1], quantifying cAMP inhibition is mandatory to classify the ligand's intrinsic activity accurately[2].



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Figure 3: Radioligand competition binding assay workflow for MT1/MT2 receptor ligands.

References

- [2] Zlotos, D.P., et al. "2-[(2,3-Dihydro-1H-indol-1-yl)methyl]melatonin Analogues: A Novel Class of MT2-Selective Melatonin Receptor Antagonists." Journal of Medicinal Chemistry, 2009, 52(3), 826-833. URL:[Link]

- [1] Volkova, M.S., et al. "Synthesis of New 2,3-Dihydroindole Derivatives and Evaluation of Their Melatonin Receptor Binding Affinity." Molecules, 2022, 27(21), 7462. URL:[Link]

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